

X-ray crystal structure of 5-(4-fluoro-3-nitrophenyl)-2H-tetrazole

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Compound of Interest

Compound Name: 5-(4-fluoro-3-nitrophenyl)-2H-tetrazole

Cat. No.: B1343745

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Technical Guide: **5-(4-fluoro-3-nitrophenyl)-2H-tetrazole**

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: Despite a comprehensive search of scientific databases and public records, the complete X-ray crystal structure and detailed experimental data for **5-(4-fluoro-3-nitrophenyl)-2H-tetrazole** are not publicly available at the time of this report. The following guide is constructed based on established principles of tetrazole chemistry, general synthesis methodologies, and the known biological activities of structurally related compounds.

Introduction

5-(4-fluoro-3-nitrophenyl)-2H-tetrazole is a heterocyclic compound featuring a tetrazole ring linked to a substituted phenyl group. The presence of a fluorine atom and a nitro group on the phenyl ring suggests potential for unique physicochemical properties and biological activities. Tetrazole derivatives are of significant interest in medicinal chemistry as they are often used as bioisosteric replacements for carboxylic acids, offering improved metabolic stability and pharmacokinetic profiles.^[1] This document provides a theoretical framework for the synthesis and potential biological significance of this compound.

Physicochemical Properties

While the complete crystallographic data is unavailable, some basic properties can be identified.

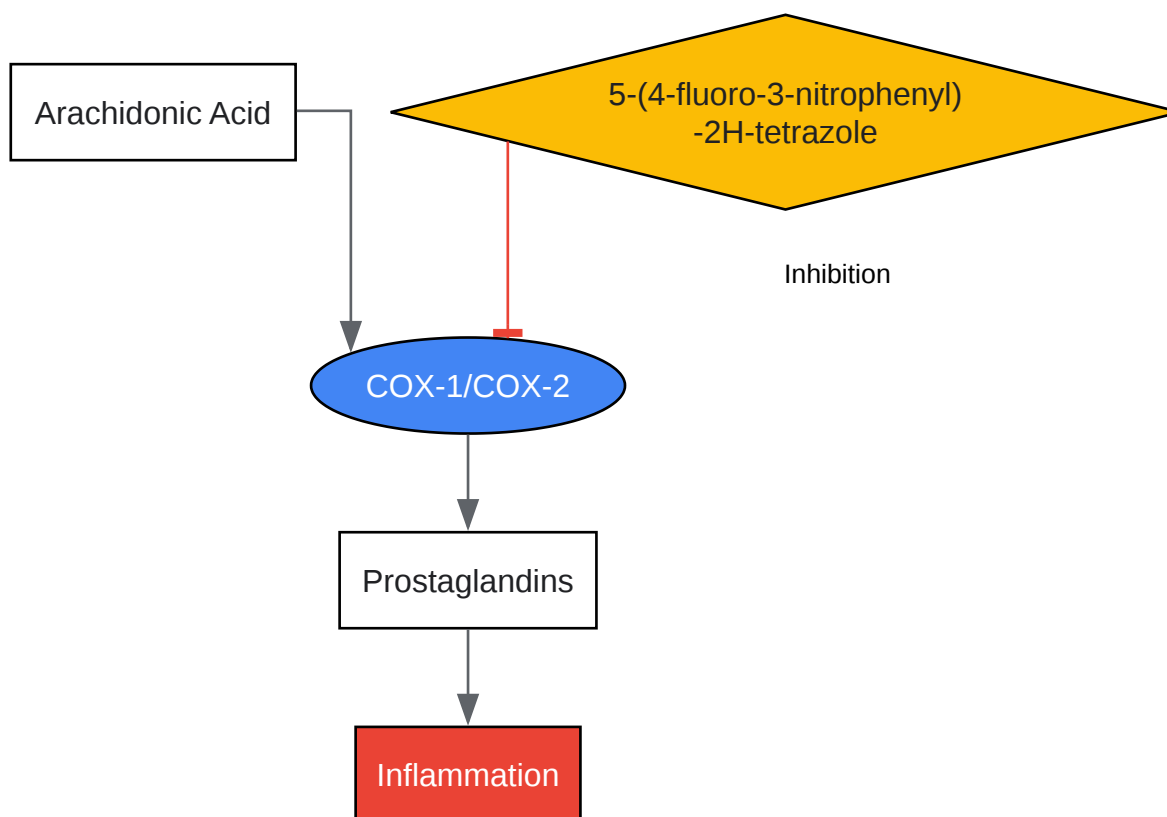
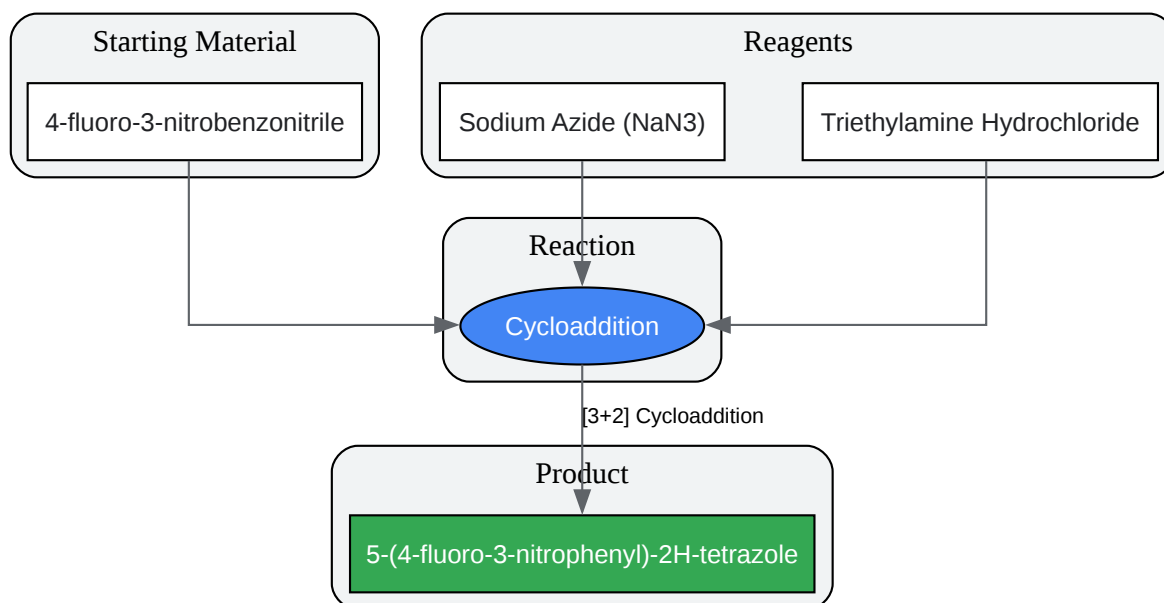
Property	Value
CAS Number	328244-35-5[2]
Molecular Formula	C ₇ H ₄ FN ₅ O ₂ [2]
Molecular Weight	209.14 g/mol [2]
Purity (Commercial)	Typically ≥95%[2]

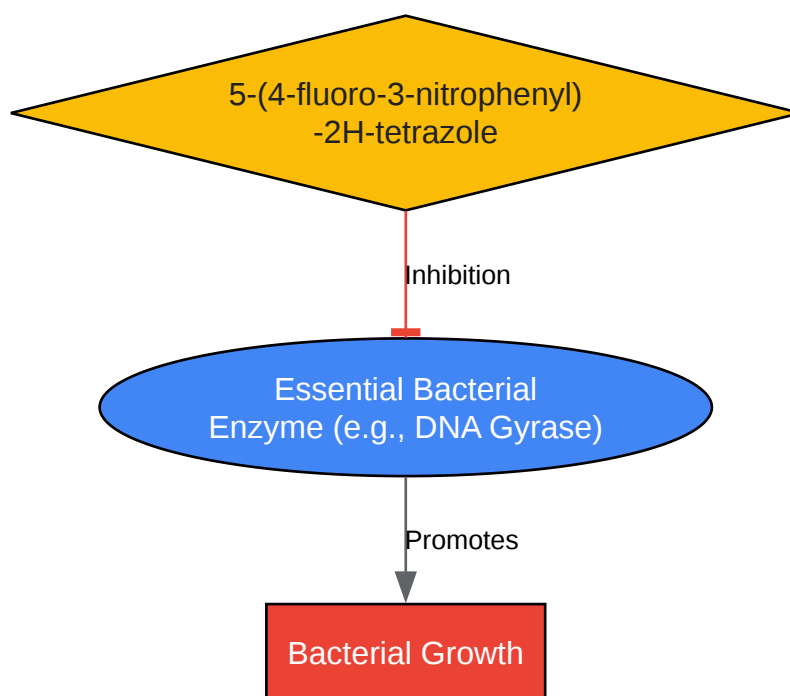
Synthesis and Experimental Protocols

The synthesis of 5-substituted tetrazoles is commonly achieved through a [3+2] cycloaddition reaction between a nitrile and an azide.[1] A plausible synthetic route for **5-(4-fluoro-3-nitrophenyl)-2H-tetrazole** is outlined below.

General Synthesis Workflow

The following diagram illustrates a probable synthetic pathway for the target compound.





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References

- 1. Tetrazoles via Multicomponent Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. chemuniverse.com [chemuniverse.com]
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